

# Chemical and physical properties of Bemotrizinol

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## Compound of Interest

Compound Name: Bemotrizinol

Cat. No.: B606015

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## Bemotrizinol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Bemotrizinol**, also known by its chemical name Bis-Ethylhexyloxyphenol Methoxyphenyl Triazine, is a high-performance, oil-soluble, broad-spectrum ultraviolet (UV) filter.<sup>[1][2]</sup> Marketed under trade names such as Tinosorb S and Escalol S, it is a new-generation sunscreen agent specifically designed for high Sun Protection Factor (SPF) and effective UVA protection.<sup>[1][3]</sup> Its chemical structure, a triazine derivative, is responsible for its exceptional photostability and its ability to absorb a wide range of UV radiation, covering both UVA and UVB spectra.<sup>[4][5]</sup> This attribute not only ensures its own efficacy upon sun exposure but also helps to stabilize other less photostable UV filters, such as avobenzone, when used in combination.<sup>[5][6]</sup> Recently, the U.S. Food and Drug Administration (FDA) has proposed the approval of **bemotrizinol** as an active ingredient in over-the-counter sunscreens, a move that would make it the first new sunscreen ingredient to be introduced to the U.S. market in decades.<sup>[7][8]</sup>

### Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of **Bemotrizinol**.

#### Table 1: Chemical Identification

Identifier	Value
IUPAC Name	2,2'-[6-(4-Methoxyphenyl)-1,3,5-triazine-2,4-diy]bis{5-[(2-ethylhexyl)oxy]phenol}[2]
CAS Number	187393-00-6[1]
Synonyms	Tinosorb S, Bis-ethylhexyloxyphenol Methoxyphenyl Triazine, BEMT[1]
Molecular Formula	C <sub>38</sub> H <sub>49</sub> N <sub>3</sub> O <sub>5</sub> [1]
InChI Key	XVAMCHGMPYWHNL-UHFFFAOYSA-N[1]

**Table 2: Molecular and Physical Properties**

Property	Value
Molecular Weight	627.8 g/mol [1]
Appearance	Light yellow to yellow powder[4]
Melting Point	80-85 °C[9][10]
Boiling Point	>400 °C[1]
Density	1.109 ± 0.06 g/cm <sup>3</sup> (Predicted)[9][10]
pKa	8.08 ± 0.40 (Predicted)[9][10]
LogP	10.4 (XLogP3-AA)[11]

**Table 3: Solubility Data**

Solvent	Solubility
Water	Insoluble[1][11]
Oils (Cosmetic)	Soluble[1][5]
Chloroform	Slightly Soluble[9][10]
Ethyl Acetate	Slightly Soluble[9][10]
Alkyl Benzoate	10 g is soluble in 30 g of the solvent[6]

**Table 4: Spectroscopic Data**

Parameter	Wavelength (nm)
UVB Absorption Maximum ( $\lambda_{\text{max}}$ )	310[4]
UVA Absorption Maximum ( $\lambda_{\text{max}}$ )	340-345[4][12]
Absorption Range	280-400[1]

## Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties of **Bemotrizinol** are outlined below.

### Determination of Melting Point

The melting point of **Bemotrizinol** can be determined using the capillary method with a melting point apparatus.

- Apparatus: Melting point apparatus (e.g., Mel-Temp), capillary tubes, thermometer.
- Procedure:
  - A small, finely powdered sample of **Bemotrizinol** is packed into a capillary tube to a height of 2-3 mm.[13]
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady rate of 10-20 °C per minute initially.
  - Within 20 °C of the expected melting point, the heating rate is reduced to 1-2 °C per minute to ensure accuracy.
  - The temperature at which the first drop of liquid appears is recorded as the start of the melting range, and the temperature at which the entire sample becomes liquid is the end of the range.

### Determination of UV-Visible Absorption Spectrum

The UV-Visible absorption spectrum of **Bemotrizinol** is determined using a UV-Vis spectrophotometer to identify its maximum absorption wavelengths ( $\lambda_{\text{max}}$ ).

- Apparatus: UV-Vis spectrophotometer, quartz cuvettes, analytical balance, volumetric flasks.
- Procedure:
  - A standard stock solution of **Bemotrizinol** is prepared by accurately weighing the compound and dissolving it in a suitable organic solvent (e.g., ethanol or propan-2-ol) in a volumetric flask.[4][14]
  - Serial dilutions are made to prepare working solutions of known concentrations.
  - The spectrophotometer is calibrated using the solvent as a blank.
  - The absorbance of each working solution is measured across the UV spectrum (typically 200-400 nm).[14]
  - A plot of absorbance versus wavelength is generated to determine the  $\lambda_{\text{max}}$  values in the UVA and UVB regions.[15]

## In Vitro Photostability Assessment

This protocol assesses the stability of **Bemotrizinol** upon exposure to UV radiation.

- Apparatus: UV-Vis spectrophotometer with an integrating sphere, solar simulator, polymethylmethacrylate (PMMA) plates.[2]
- Procedure:
  - A thin film of a sunscreen formulation containing **Bemotrizinol** is applied to a PMMA plate at a concentration of 1.0 mg/cm<sup>2</sup>. [2]
  - The initial absorbance spectrum (290-400 nm) of the film is measured using the spectrophotometer.[1]
  - The plate is then exposed to a controlled dose of UV radiation from a solar simulator.[1][2]

- After irradiation, the absorbance spectrum is measured again.[1]
- The photostability is determined by comparing the pre- and post-irradiation spectra. A minimal change in the absorbance curve indicates high photostability.[1] **Bemotrizinol** is considered highly photostable, with 98.4% remaining intact even after exposure to 50 Minimal Erythral Doses (MEDs).[2]

## In Vitro Skin Permeation Test (IVPT)

The IVPT is used to assess the extent and rate of **Bemotrizinol**'s penetration through the skin.

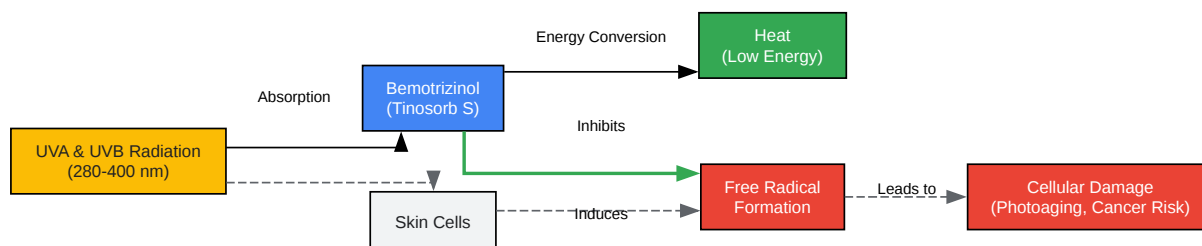
- Apparatus: Franz diffusion cells, human or animal skin membrane, receptor fluid, analytical instrumentation (e.g., HPLC).[3][16]
- Procedure:
  - A section of skin is mounted on a Franz diffusion cell, separating the donor and receptor compartments.[17]
  - A formulation containing **Bemotrizinol** is applied to the outer surface of the skin (stratum corneum).[16]
  - The receptor compartment is filled with a fluid that mimics physiological conditions and is maintained at a constant temperature (32°C).[16]
  - At predetermined time intervals, samples are withdrawn from the receptor fluid and analyzed for the concentration of **Bemotrizinol** using a validated analytical method like HPLC.[16]
  - This data is used to determine the rate of skin permeation. Studies have shown that **Bemotrizinol** has very low absorption through the skin.[7][8]

## Mechanism of Action and Experimental Workflows

### Mechanism of UV Protection

**Bemotrizinol** functions by absorbing high-energy UVA and UVB radiation and converting it into lower-energy heat, thereby preventing the UV rays from penetrating the skin and causing

cellular damage.[1] This process inhibits the formation of reactive oxygen species (free radicals) that are induced by UV radiation and contribute to skin aging and the risk of skin cancer.[1][5]

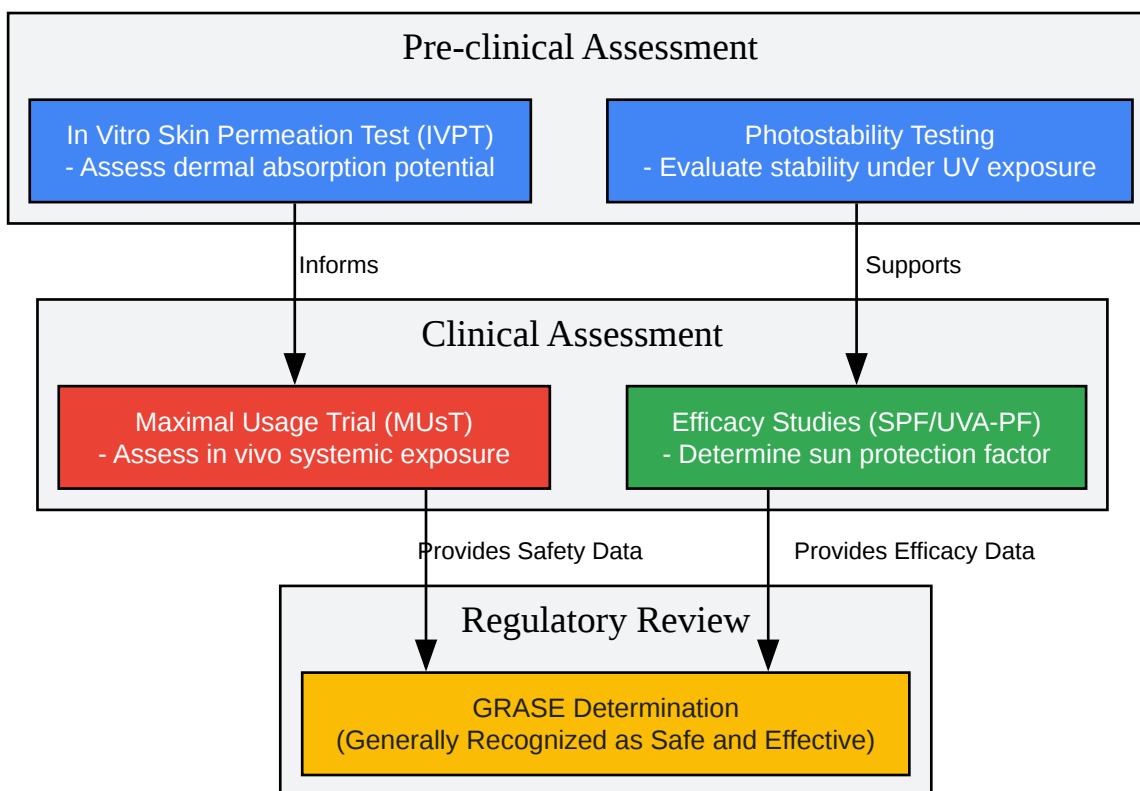


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Caption: Mechanism of UV protection by **Bemotrizinol**.

## Experimental Workflow for Safety and Efficacy Assessment

The safety and efficacy of a new sunscreen active ingredient like **Bemotrizinol** are evaluated through a series of in vitro and clinical trials. A key clinical study is the Maximal Usage Trial (MUsT), which assesses the systemic absorption of the ingredient under conditions of maximal use.[8][10]



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Caption: Workflow for safety and efficacy assessment of **Bemotrizinol**.

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